

Spectroscopic Analysis of 1,1-Dibromo-2,2-dimethylcyclopropane: A Technical Guide

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Compound of Interest

Compound Name: 1,1-Dibromo-2,2-dimethylcyclopropane

CAS No.: 32264-50-9

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Experimental spectroscopic data for **1,1-dibromo-2,2-dimethylcyclopropane** is not readily available in public databases. The data presented in this guide is a combination of predicted values based on established spectroscopic principles and data from structurally similar compounds. This document serves as a theoretical guide for the spectroscopic analysis of the target molecule.

Introduction

1,1-Dibromo-2,2-dimethylcyclopropane is a halogenated cyclopropane derivative. The strained three-membered ring and the presence of two bromine atoms on a quaternary carbon atom give this molecule unique chemical properties that may be of interest in synthetic chemistry and drug discovery. A thorough understanding of its spectroscopic characteristics is crucial for its identification, characterization, and quality control. This technical guide provides a summary of the predicted spectroscopic data for **1,1-dibromo-2,2-dimethylcyclopropane**, along with general experimental protocols for acquiring such data.

Predicted Spectroscopic Data

The following tables summarize the predicted and estimated spectroscopic data for **1,1-dibromo-2,2-dimethylcyclopropane**.

¹H Nuclear Magnetic Resonance (NMR) Spectroscopy

Due to the symmetry of the molecule, the ¹H NMR spectrum is expected to be relatively simple. The two methyl groups are chemically equivalent, and the two methylene protons on the cyclopropane ring are also equivalent.

Table 1: Predicted ¹H NMR Data for **1,1-Dibromo-2,2-dimethylcyclopropane**

Chemical Shift (δ) (ppm)	Multiplicity	Integration	Assignment
~1.3 - 1.5	Singlet	6H	Two equivalent methyl groups (-CH ₃)
~1.6 - 1.8	Singlet	2H	Methylene protons on the cyclopropane ring (-CH ₂ -)

Predicted in a standard deuterated solvent like CDCl₃.

¹³C Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹³C NMR spectrum is also predicted to be simple, showing three distinct signals corresponding to the quaternary carbon bearing the bromine atoms, the quaternary carbon bearing the methyl groups, and the methyl carbons.

Table 2: Predicted ¹³C NMR Data for **1,1-Dibromo-2,2-dimethylcyclopropane**

Chemical Shift (δ) (ppm)	Assignment
~20 - 25	Methyl carbons ($-\text{CH}_3$)
~30 - 35	Quaternary carbon with methyl groups ($\text{C}(\text{CH}_3)_2$)
~35 - 40	Quaternary carbon with bromine atoms (CBr_2)
~40 - 45	Methylene carbon ($-\text{CH}_2-$)

Predicted in a standard deuterated solvent like CDCl_3 .

Infrared (IR) Spectroscopy

The IR spectrum will be characterized by the vibrational modes of the C-H and C-C bonds within the molecule. The absence of functional groups like hydroxyl or carbonyl will be a key feature.

Table 3: Predicted Infrared (IR) Absorption Bands for **1,1-Dibromo-2,2-dimethylcyclopropane**

Wavenumber (cm^{-1})	Intensity	Assignment
~2970 - 2850	Medium-Strong	C-H stretching (from methyl and methylene groups)
~1465	Medium	C-H bending (methylene scissoring)
~1380	Medium	C-H bending (methyl umbrella mode)
~1020	Medium	Cyclopropane ring breathing
Below 700	Medium-Strong	C-Br stretching

Mass Spectrometry (MS)

The mass spectrum, likely obtained via Gas Chromatography-Mass Spectrometry (GC-MS), will show the molecular ion peak and characteristic fragmentation patterns. The presence of

two bromine atoms will result in a distinctive isotopic pattern for bromine-containing fragments (^{79}Br and ^{81}Br have nearly equal natural abundance).

Table 4: Predicted Mass Spectrometry Data for **1,1-Dibromo-2,2-dimethylcyclopropane**

m/z	Relative Intensity	Assignment
228, 230, 232	Variable	Molecular ion peak $[\text{M}]^+$, $[\text{M}+2]^+$, $[\text{M}+4]^+$ in a ~1:2:1 ratio
149, 151	Variable	$[\text{M} - \text{Br}]^+$
69	High	$[\text{C}_5\text{H}_9]^+$ (loss of both Br atoms)
55	Medium	$[\text{C}_4\text{H}_7]^+$
41	High	$[\text{C}_3\text{H}_5]^+$ (allyl cation)

Experimental Protocols

The following are general experimental protocols for obtaining the spectroscopic data described above.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **1,1-dibromo-2,2-dimethylcyclopropane** in about 0.7 mL of a deuterated solvent (e.g., CDCl_3) in a standard 5 mm NMR tube. Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- Instrumentation: Use a high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- ^1H NMR Acquisition:
 - Acquire a one-dimensional proton spectrum.
 - Typical parameters: spectral width of 10-15 ppm, pulse angle of 30-45 degrees, relaxation delay of 1-2 seconds, and a sufficient number of scans (e.g., 8-16) to achieve a good

signal-to-noise ratio.

- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled carbon spectrum.
 - Typical parameters: spectral width of 200-250 ppm, pulse angle of 45 degrees, relaxation delay of 2-5 seconds, and a larger number of scans (e.g., 1024 or more) due to the lower natural abundance of ^{13}C .
- Data Processing: Process the raw data (Free Induction Decay - FID) by applying a Fourier transform, phase correction, and baseline correction. Integrate the peaks in the ^1H NMR spectrum and reference the chemical shifts to the internal standard.

Fourier-Transform Infrared (FT-IR) Spectroscopy

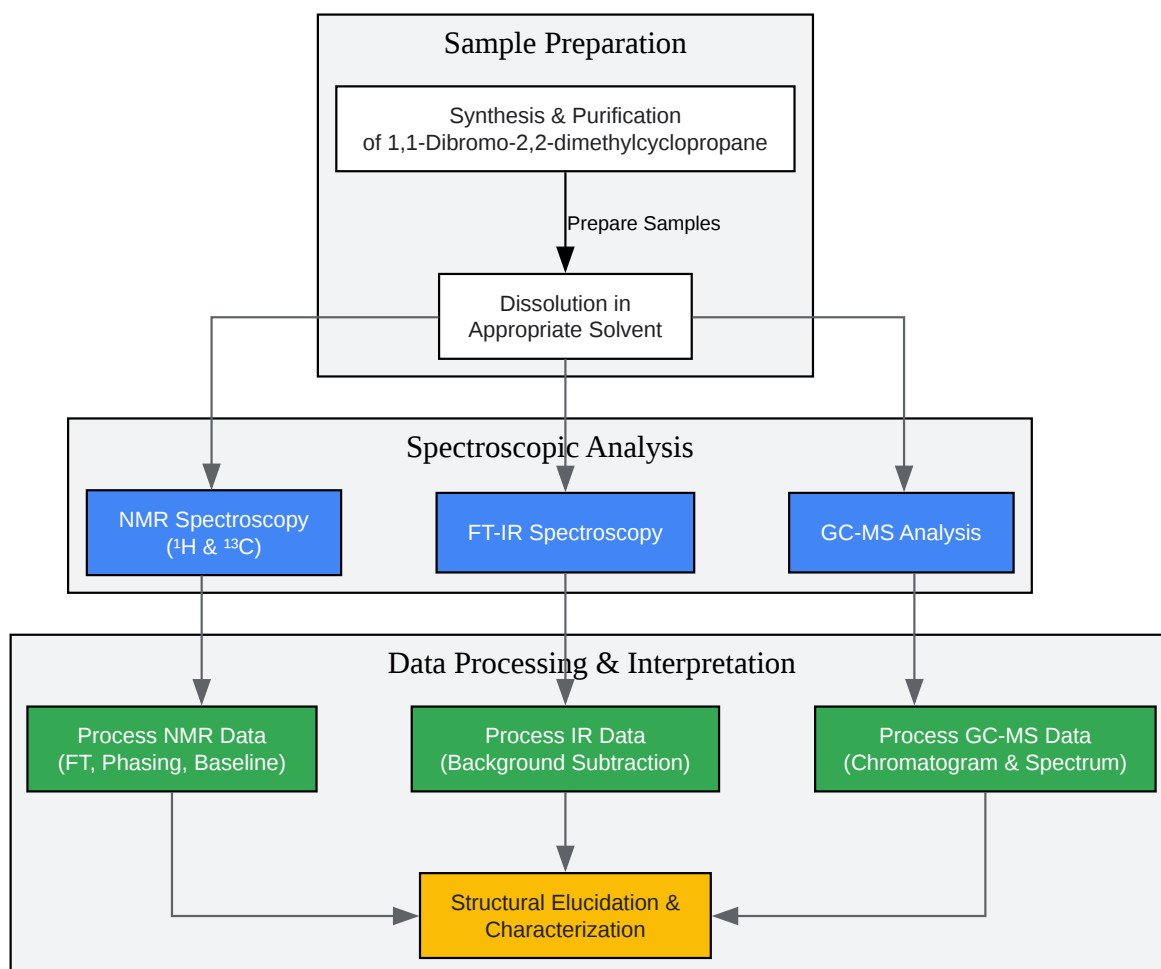
- Sample Preparation:
 - Neat Liquid: Place a drop of the neat liquid sample between two potassium bromide (KBr) or sodium chloride (NaCl) plates to form a thin film.
 - Solution: Dissolve a small amount of the sample in a suitable solvent (e.g., CCl_4) that has minimal IR absorption in the regions of interest. Use a liquid cell with an appropriate path length.
- Instrumentation: Use a Fourier-Transform Infrared (FT-IR) spectrometer.
- Data Acquisition:
 - Record a background spectrum of the empty sample holder (or the solvent).
 - Place the sample in the spectrometer and record the sample spectrum.
 - The instrument software will automatically ratio the sample spectrum against the background to produce the final absorbance or transmittance spectrum.
 - Typically, spectra are collected over the range of $4000\text{-}400\text{ cm}^{-1}$ with a resolution of 4 cm^{-1} .

Gas Chromatography-Mass Spectrometry (GC-MS)

- **Sample Preparation:** Prepare a dilute solution of **1,1-dibromo-2,2-dimethylcyclopropane** in a volatile organic solvent (e.g., dichloromethane or hexane) at a concentration of approximately 1 mg/mL.
- **Instrumentation:** Use a Gas Chromatograph coupled to a Mass Spectrometer.
- **GC Conditions:**
 - **Injector:** Split/splitless injector, typically operated at a temperature of 250°C.
 - **Column:** A non-polar capillary column (e.g., DB-1 or HP-5ms) is suitable for this type of compound.
 - **Oven Program:** Start at a low temperature (e.g., 50°C) and ramp up to a higher temperature (e.g., 250°C) at a rate of 10-20°C/min to ensure good separation.
 - **Carrier Gas:** Helium at a constant flow rate.
- **MS Conditions:**
 - **Ionization Mode:** Electron Ionization (EI) at 70 eV.
 - **Mass Analyzer:** Quadrupole or Ion Trap.
 - **Scan Range:** Scan from a low m/z (e.g., 35) to a value higher than the expected molecular weight (e.g., 250).
- **Data Analysis:** Identify the peak corresponding to **1,1-dibromo-2,2-dimethylcyclopropane** in the total ion chromatogram (TIC). Analyze the mass spectrum of this peak to determine the molecular ion and fragmentation pattern.

Visualization of Experimental Workflow

The following diagram illustrates a general workflow for the spectroscopic analysis of a small organic molecule like **1,1-dibromo-2,2-dimethylcyclopropane**.



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Caption: General workflow for the spectroscopic analysis of **1,1-Dibromo-2,2-dimethylcyclopropane**.

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